

Characterization of ODPA-Based Polyimides by TGA and DSC: Application Notes and Protocols

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Compound of Interest

Compound Name: 4,4'-Oxydipthalic anhydride

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Introduction

Polyimides derived from **4,4'-oxydipthalic anhydride** (ODPA) are a significant class of high-performance polymers renowned for their exceptional thermal stability, chemical resistance, and excellent mechanical properties. These characteristics make them ideal for demanding applications in the aerospace, electronics, and automotive industries. To ensure material quality and predict their performance under various thermal conditions, it is crucial to accurately characterize their thermal properties. This application note provides detailed protocols for the characterization of ODPA-based polyimides using Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), two fundamental thermal analysis techniques.

TGA measures the change in mass of a material as a function of temperature or time, providing valuable information about its thermal stability and decomposition behavior. DSC, on the other hand, measures the heat flow into or out of a sample as it is heated or cooled, allowing for the determination of key thermal transitions such as the glass transition temperature (T_g), melting point (T_m), and crystallization temperature (T_c).

This document is intended for researchers, scientists, and professionals in drug development and materials science who are involved in the synthesis, processing, and application of ODPA-based polyimides.

Data Presentation

The thermal properties of various ODPA-based polyimides are summarized in the tables below. These values are compiled from the scientific literature and are intended to serve as a reference. The specific thermal behavior of a polyimide can be influenced by factors such as the diamine monomer used, the method of polymerization, and the final imidization process.

Table 1: TGA Data for ODPA-Based Polyimides

Diamine	5% Weight Loss Temp. (TGA, °C) in N ₂	10% Weight Loss Temp. (TGA, °C) in N ₂	Char Yield at 800°C in N ₂ (%)
2,2'-dimethyl-4,4'-diaminobiphenyl (DMB)	503[1]	-	>50
4,4'-oxydianiline (ODA)	>500	-	-
3,4'-oxydiphthalic anhydride (a-ODPA) and symmetric anhydride: 4,4'-oxydiphthalicanhydride (s-ODPA), 9,9'-bis(4-aminophenyl)fluorene (BAFL) and 2,2-bis[4-(4-aminophenoxy)phenyl]propane (BAPP)	500-530	-	>50
4,4'-((3',5'-bis(trifluoromethyl)-[1,1'-biphenyl]-3,5-diyl)bis(oxy))dianiline (HFBODA)	495–533[2]	518–564[2]	>50[2]

Note: The specific values can vary depending on the experimental conditions.

Table 2: DSC Data for ODPA-Based Polyimides

Diamine	Glass Transition Temp. (Tg, °C)
2,2'-dimethyl-4,4'-diaminobiphenyl (DMB)	298 ^[1]
4,4'-oxydianiline (ODA)	260-275
1,3-Bis-2-cyano-3-(3-aminophenoxy)phenoxybenzene (diamine 2CN) and 1,3-Bis(3-aminophenoxy)benzene (diamine OCN)	>150
4,4'-((3',5'-bis(trifluoromethyl)-[1,1'-biphenyl]-3,5-diyl)bis(oxy))dianiline (HFBODA)	240 ^[2]

Note: The glass transition of some rigid polyimides can be difficult to detect by DSC.

Experimental Protocols

The following protocols are based on ASTM standard test methods and common practices in thermal analysis of polymers.

Thermogravimetric Analysis (TGA) Protocol

This protocol is based on ASTM E1131: Standard Test Method for Compositional Analysis by Thermogravimetry.^{[3][4][5][6][7]}

1. Instrument and Sample Preparation:

- Instrument: A calibrated thermogravimetric analyzer.
- Sample: 5-10 mg of the ODPA-based polyimide film or powder. Ensure the sample is representative of the bulk material.
- Sample Pans: Platinum or ceramic pans are recommended for high-temperature analysis.

2. TGA Method Parameters:

- Purge Gas: High-purity nitrogen at a flow rate of 20-50 mL/min to provide an inert atmosphere.
- Temperature Program:
 - Equilibrate at 30°C.
 - Ramp from 30°C to 800°C at a heating rate of 10°C/min.
- Data Collection: Record the sample weight as a function of temperature.

3. Data Analysis:

- Determine the onset temperature of decomposition, which is the temperature at which significant weight loss begins.
- Determine the temperatures at which 5% and 10% weight loss occur ($T_{5\%}$ and $T_{10\%}$).
- Calculate the char yield, which is the percentage of residual mass at the final temperature (e.g., 800°C).
- The derivative of the weight loss curve (DTG curve) can be used to identify the temperatures of maximum rates of decomposition.

Differential Scanning Calorimetry (DSC) Protocol

This protocol is based on ASTM D3418: Standard Test Method for Transition Temperatures and Enthalpies of Fusion and Crystallization of Polymers by Differential Scanning Calorimetry.^{[8][9][10][11][12]}

1. Instrument and Sample Preparation:

- Instrument: A calibrated differential scanning calorimeter.
- Sample: 5-10 mg of the ODPa-based polyimide film or powder. The sample should be sealed in an aluminum DSC pan.
- Reference: An empty, sealed aluminum pan.

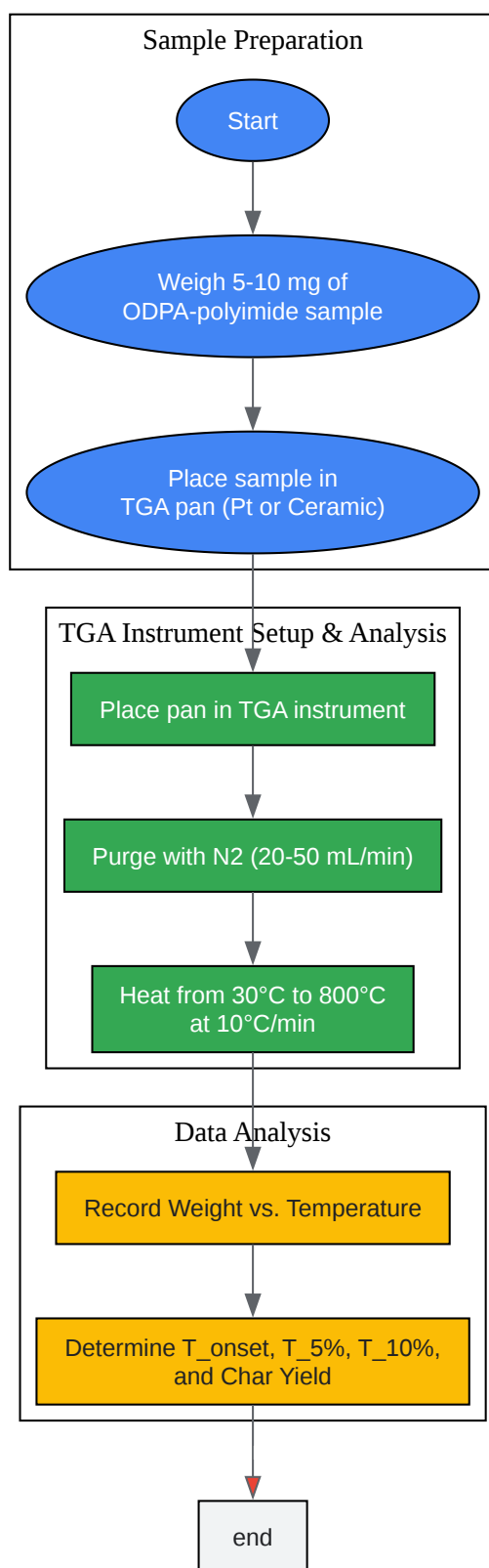
2. DSC Method Parameters:

- Purge Gas: High-purity nitrogen at a flow rate of 50 mL/min.
- Temperature Program (Heat-Cool-Heat Cycle):
 - First Heat: Equilibrate at a temperature below the expected T_g (e.g., 50°C). Ramp from 50°C to a temperature above the expected T_g (e.g., 350°C) at a heating rate of 20°C/min. This step is to erase the thermal history of the sample.
 - Cool: Cool the sample from 350°C to 50°C at a controlled rate (e.g., 20°C/min).
 - Second Heat: Ramp from 50°C to 350°C at a heating rate of 20°C/min. The data from the second heating scan is typically used for analysis.
- Data Collection: Record the heat flow as a function of temperature.

3. Data Analysis:

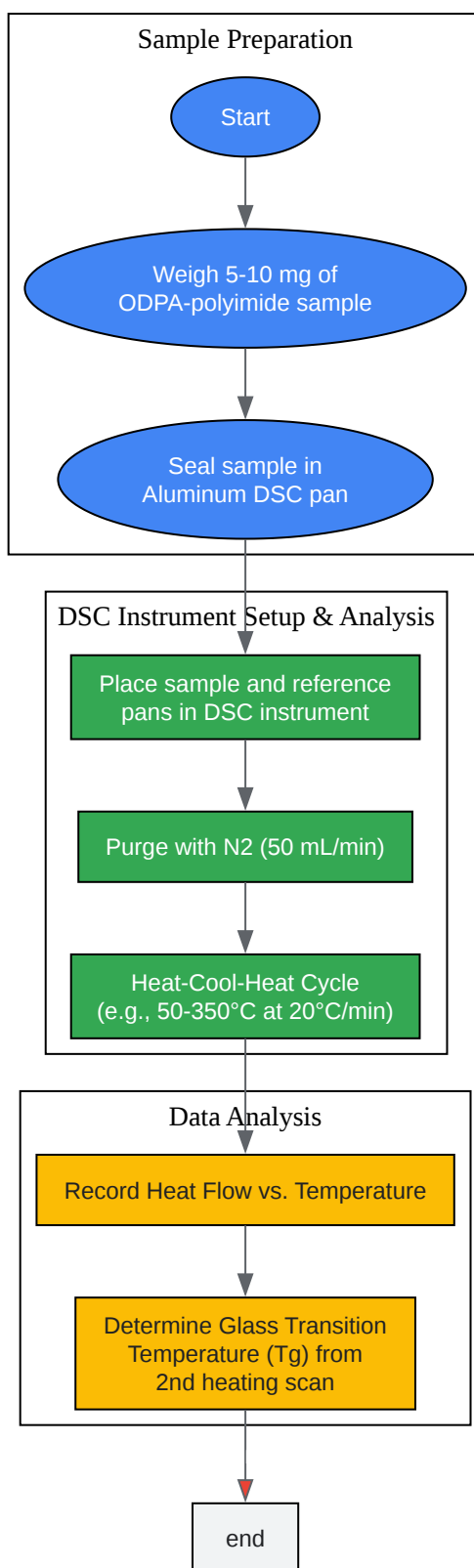
- Determine the glass transition temperature (T_g) from the second heating scan. The T_g is typically taken as the midpoint of the step change in the heat flow curve.

Mandatory Visualization



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Caption: Experimental workflow for TGA analysis of ODPA-based polyimides.



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Caption: Experimental workflow for DSC analysis of ODPa-based polyimides.

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References

- 1. akjournals.com [akjournals.com]
- 2. Polyimides with low dielectric constants and dissipation factors at high frequency derived from novel aromatic diamines with bistrifluoromethyl pendant ... - Polymer Chemistry (RSC Publishing) DOI:10.1039/D3PY00773A [pubs.rsc.org]
- 3. store.astm.org [store.astm.org]
- 4. kalite.com [kalite.com]
- 5. infinitalab.com [infinitalab.com]
- 6. contitestng.com [contitestng.com]
- 7. scribd.com [scribd.com]
- 8. store.astm.org [store.astm.org]
- 9. store.astm.org [store.astm.org]
- 10. atslab.com [atslab.com]
- 11. testinglab.com [testinglab.com]
- 12. Differential Scanning Calorimeter ASTM D3418, ASTM E1356, ISO 11357 [intertek.com]
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